RP-HPLC method for Dasatinib Dimeric Impurity separation

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Compound of Interest

Compound Name:	*Dasatinib Dimeric Impurity*
CAS No.:	*910297-61-9*
Cat. No.:	*B569062*

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Application Note: High-Resolution RP-HPLC Method for the Separation of Dasatinib and its Dimeric Impurity

Executive Summary

This guide details a validated, stability-indicating Reverse Phase High-Performance Liquid Chromatography (RP-HPLC) protocol designed specifically for the separation of Dasatinib (a Bcr-Abl tyrosine kinase inhibitor) from its critical Dimeric Impurity.[1][2]

While standard C18 methods often suffice for assay determination, they frequently fail to resolve the late-eluting, hydrophobic dimeric species or suffer from peak tailing due to the basic piperazine moiety.[1] This protocol utilizes a strategic ion-pairing approach combined with a high-purity C18 stationary phase to ensure baseline resolution, sharp peak shapes, and high sensitivity (LOQ < 0.05%).[1][2]

Scientific Rationale & Chemistry

The Challenge: Dasatinib Chemistry

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Dasatinib is a weak base containing a piperazine ring and a thiazole core.[2][3]

- Solubility: Practically insoluble in water; soluble in DMSO and Methanol.[1][2]
- pKa: The piperazine nitrogen has a pKa ~ 10.8, making it positively charged at neutral/acidic pH.[1][2]
- Implication: On standard silica-based columns, the protonated nitrogen interacts with residual silanols, causing severe peak tailing.[1][2]

The Dimeric Impurity

- Identity: Dasatinib Dimer (CAS: 910297-61-9).[1][2][4]
- Structure: Two Dasatinib moieties linked via the piperazine ring.[2][5]
- Chromatographic Behavior: Due to its doubled molecular weight (~801 Da) and significant increase in hydrophobicity, the dimer elutes significantly later than the API.[1] However, without proper mobile phase modification, it exhibits broad peak widths that compromise integration accuracy.[1][2]

Method Selection Strategy

To overcome the "silanol effect" and control the retention of the hydrophobic dimer, this protocol employs Sodium 1-Octanesulfonate (OSA) as an ion-pairing agent.[1]

- Mechanism: The sulfonate head of OSA interacts with the protonated amine of Dasatinib/Dimer, while the octane tail interacts with the C18 stationary phase. This forms a neutral ion-pair complex, improving peak symmetry and modulating retention based on the hydrophobic interaction of the alkyl chains.

Detailed Experimental Protocol

Instrumentation & Reagents

- HPLC System: Agilent 1260 Infinity II or Waters Alliance e2695 (Quaternary Pump, PDA Detector).
- Column:Inertsil ODS-3V, 150 mm × 4.6 mm, 5 µm (GL Sciences).[1][2]

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- Why? The "V" series denotes vertical bonding and high inertness, critical for basic compounds.[1]

- Reagents:
  - Potassium Dihydrogen Phosphate (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

) - AR Grade.[2]
  - Sodium 1-Octanesulfonate (OSA) - HPLC Grade.[1][2]
  - Acetonitrile (ACN) - Gradient Grade.[1][2]
  - Methanol (MeOH) - HPLC Grade.[1][2][6][7]
  - Milli-Q Water.[1][2]

Chromatographic Conditions

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Parameter	Setting	Rationale
Mobile Phase A	Buffer: 20 mM ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted"> + 10 mM OSA, pH 6.0	pH 6.0 balances ionization; OSA masks silanols.[2]
Mobile Phase B	Acetonitrile : Methanol (80:20 v/v)	High elution strength for hydrophobic dimer.[1][2]
Flow Rate	1.0 mL/min	Standard flow for 4.6mm ID columns.[1][2][6]
Column Temp	50°C	Higher temp reduces viscosity and improves mass transfer for large molecules (Dimer).[1][2]
Detection	UV @ 315 nm	ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted"> of Dasatinib; minimizes baseline drift.[2]
Injection Vol	20 µL	Optimized for sensitivity without overloading.[1][2]
Run Time	45 Minutes	Sufficient to elute highly retained impurities.[1][2]

Mobile Phase Preparation

- Buffer Preparation: Dissolve 2.72 g of

  and 2.16 g of Sodium 1-Octanesulfonate in 1000 mL of water.

- pH Adjustment: Adjust pH to 6.0 ± 0.05 using dilute KOH or Phosphoric Acid. Strict control is vital here.

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- Filtration: Filter through 0.45 µm Nylon membrane and degas.

Gradient Program

Time (min)	Mobile Phase A (%)	Mobile Phase B (%)	Event
0.0	90	10	Initial Hold
5.0	90	10	Isocratic for polar impurities
25.0	40	60	Linear Ramp (Elute API)
35.0	20	80	Wash (Elute Dimer)
40.0	90	10	Re-equilibration
45.0	90	10	End of Run

Sample Preparation

Diluent: Methanol : Buffer (50:50 v/v).[1][2][8]

- Note: Do not use pure ACN as diluent; it may cause peak distortion for early eluting impurities.[1][2]

Standard Solution: Prepare a solution containing 0.5 mg/mL Dasatinib API and 0.5 µg/mL Dimer Impurity (0.1% level) in Diluent.[1][2]

Test Solution: Prepare 0.5 mg/mL of the sample in Diluent. Sonicate for 10 minutes to ensure complete dissolution.

Method Development Workflow (Visualization)

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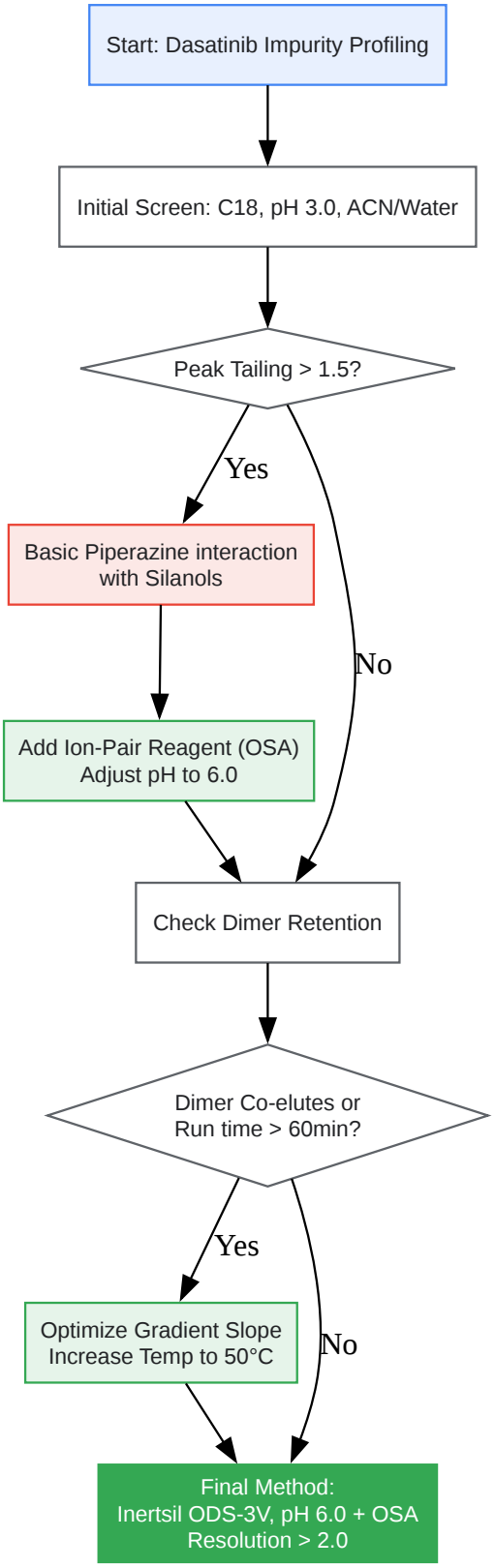

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Figure 1: Decision tree for optimizing the separation of basic Dasatinib species using ion-pairing chromatography.

System Suitability & Validation Criteria

To ensure the method is "Self-Validating" (Trustworthiness), every sequence must meet these criteria before data release:

- Resolution (

  ): > 2.0 between Dasatinib and any adjacent impurity.
- Tailing Factor (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

  ): NMT 1.5 for Dasatinib peak.[2]
- Theoretical Plates (

  ): > 5,000.
- Sensitivity (S/N): Signal-to-Noise ratio > 10 for the Dimer peak at 0.05% concentration (LOQ).
- % RSD: < 2.0% for 6 replicate injections of the standard.

Troubleshooting Guide

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Issue	Root Cause	Corrective Action
Dimer Peak Broadening	Low column temperature or poor solubility in MP.[1][2]	Increase Column Oven to 50°C. Ensure Mobile Phase B contains Methanol.
Retention Time Drift	pH fluctuation in buffer.[1][2]	pH 6.0 is near the phosphate buffering limit.[2] Use precise pH metering.
Ghost Peaks	Ion-pair reagent contamination.[1][2]	Use HPLC-grade OSA.[1][2] Wash column with 50:50 Water:MeOH (no salt) after use.[1][2]
High Backpressure	Precipitation of buffer in organic phase.[1][2]	Do not exceed 85% Organic in the gradient if buffer conc. > 20mM.[1][2][9]

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